

A Technical Guide to the Physical Properties of Methyl 3-(benzylamino)propanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-(benzylamino)propanoate

Cat. No.: B016535

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the known physical properties of **Methyl 3-(benzylamino)propanoate** (CAS No: 23574-01-8). The information is compiled from various chemical data sources to ensure accuracy and relevance for research and development applications. All quantitative data is presented in a structured format for ease of reference and comparison.

Chemical Identity and Structure

Methyl 3-(benzylamino)propanoate, also known as Methyl N-benzyl- β -alaninate, is a secondary amine and an ester.^[1] Its chemical structure consists of a methyl propanoate group attached to a benzylamine moiety.

- IUPAC Name: **methyl 3-(benzylamino)propanoate**
- CAS Number: 23574-01-8^[2]
- Molecular Formula: C₁₁H₁₅NO₂^{[2][3]}
- Synonyms: METHYL 3-(N-BENZYLAMINE)PROPIONATE, 3-(Benzylamino)propanoic Acid Methyl Ester, Methyl N-Benzyl- β -alaninate, N-Benzyl- β -alanine Methyl Ester^{[1][2]}

Tabulated Physical Properties

The following table summarizes the key physical and chemical properties of **Methyl 3-(benzylamino)propanoate**.

Property	Value	Source(s)
Molecular Weight	193.24 g/mol 193.25 g/mol	[2] [3]
Physical State	Colorless to almost colorless clear liquid at 20°C	
Boiling Point	145-147 °C at 7 mmHg 147 °C at 7 mmHg	[2]
Density	1.049 ± 0.06 g/cm ³ (Predicted)	[2]
Specific Gravity (20/20)	1.06	
Refractive Index	1.52	[2]
Flash Point	130 °C	
Purity	>98.0% (GC, Nonaqueous Titration)	
Storage Conditions	Room temperature, in a dark place under an inert atmosphere. [2] Recommended to be stored in a cool (<15°C), dark place.	
Chemical Stability	Air Sensitive	

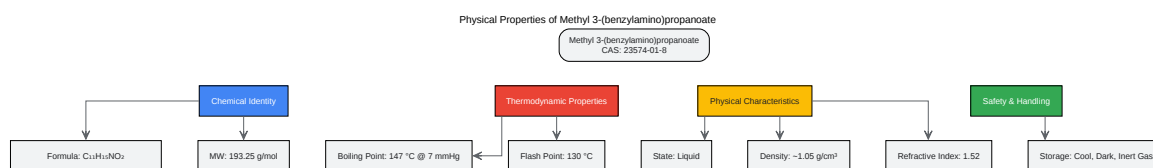
Experimental Protocols

While the provided sources list the physical properties of **Methyl 3-(benzylamino)propanoate**, they do not offer detailed experimental protocols for their determination. The following are general, standard methodologies employed in the field for measuring such properties.

- **Boiling Point:** The boiling point is typically determined by distillation. For substances like **Methyl 3-(benzylamino)propanoate**, which has a high boiling point, vacuum distillation is employed to prevent decomposition. The temperature is recorded at a specific reduced pressure (e.g., 7 mmHg), as cited in the data.^[2]
- **Density/Specific Gravity:** Density is measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature (e.g., 20°C). Specific gravity is the ratio of the density of the substance to the density of a reference substance (usually water) at the same temperature.
- **Refractive Index:** This is measured using a refractometer, typically an Abbé refractometer. A drop of the liquid is placed on the prism, and the instrument measures the angle at which light is refracted as it passes through the substance. This is a measure of how much the path of light is bent, or refracted, when entering the material.
- **Flash Point:** The flash point is determined using either an open-cup or closed-cup apparatus (e.g., Pensky-Martens closed-cup tester). The substance is heated at a controlled rate, and an ignition source is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors of the material will ignite.
- **Purity (Gas Chromatography - GC):** A small amount of the substance is vaporized and injected into the head of a chromatographic column. The sample is transported through the column by an inert carrier gas. The components are separated based on their differential partitioning between the mobile gas phase and the stationary phase in the column. A detector measures the quantity of the components that exit the column. The purity is determined by comparing the area of the main peak to the total area of all peaks.

Logical Relationships of Physical Properties

The following diagram illustrates the logical grouping of the physical properties of **Methyl 3-(benzylamino)propanoate**.



[Click to download full resolution via product page](#)

Caption: Logical Grouping of Key Physical Properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 3-(Benzylamino)propanoate | 23574-01-8 | TCI AMERICA [tcichemicals.com]
- 2. 23574-01-8 CAS MSDS (METHYL 3-(N-BENZYLAMINE)PROPIONATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. METHYL 3-(N-BENZYLAMINE)PROPIONATE(23574-01-8) 1H NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Methyl 3-(benzylamino)propanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016535#what-are-the-physical-properties-of-methyl-3-benzylamino-propanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com